

Technical Support Center: Purification of Titanium Isopropoxide by Vacuum Distillation

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Compound of Interest

Compound Name: Benzene;propan-2-olate;titanium(4+)

Cat. No.: B039218

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals purifying titanium isopropoxide via vacuum distillation.

Frequently Asked Questions (FAQs)

Q1: Why do I need to purify titanium isopropoxide?

A1: Commercial grades of titanium isopropoxide can contain impurities such as titanium dioxide (TiO_2), a white precipitate formed from hydrolysis, and residual starting materials from its synthesis.^[1] For many sensitive applications, such as in the preparation of catalysts like in Sharpless epoxidation or in the synthesis of advanced materials, freshly distilled, high-purity titanium isopropoxide is required to ensure reproducibility and optimal reaction outcomes.^{[1][2]}
^[3]

Q2: What are the primary impurities in commercial titanium isopropoxide?

A2: The most common impurity is titanium dioxide (TiO_2), which results from the compound's high sensitivity to moisture.^[1] Other potential impurities include isopropanol, titanium tetrachloride from its synthesis, and various metal ions.^[4]

Q3: What is the principle behind purifying titanium isopropoxide by vacuum distillation?

A3: Vacuum distillation is a technique used to purify compounds that have high boiling points or are sensitive to high temperatures.^[5] By reducing the pressure inside the distillation apparatus, the boiling point of titanium isopropoxide is significantly lowered, allowing it to vaporize and be collected as a pure liquid, leaving non-volatile impurities like TiO₂ behind.^[1] This method prevents thermal decomposition, which can occur at its atmospheric boiling point.^{[6][7]}

Q4: What are the ideal storage conditions for purified titanium isopropoxide?

A4: Purified titanium isopropoxide is extremely sensitive to moisture and air.^[2] It should be stored in a tightly sealed container, under an inert atmosphere (e.g., nitrogen or argon), and in a cool, dry place to prevent degradation and hydrolysis.

Troubleshooting Guide

Problem	Possible Cause(s)	Solution(s)
White precipitate in the distillation flask	The titanium isopropoxide has been exposed to moisture, causing hydrolysis and the formation of titanium dioxide (TiO ₂). [8]	- For many applications, the presence of TiO ₂ will not interfere with the subsequent reaction. [1] - If purification is necessary, proceed with vacuum distillation. The TiO ₂ is non-volatile and will remain in the distillation flask.- For a quick purification for less sensitive applications, the liquid can be filtered through a Teflon syringe filter to remove the solid particles. [1]
Difficulty achieving a high vacuum	There are leaks in the distillation apparatus.	- Ensure all glass joints are properly greased and securely clamped.- Check all tubing and connections for cracks or loose fittings.- Perform a "wiggle test" by gently moving connections to see if the vacuum level changes, indicating a leak.
"Bumping" or violent boiling of the liquid	Superheating of the liquid due to a lack of nucleation sites for smooth boiling. Boiling chips are often ineffective under vacuum. [9] [10]	- Use a magnetic stir bar and a stirrer/hotplate to ensure vigorous stirring throughout the distillation. This provides nucleation sites and promotes even heating.- Alternatively, introduce a slow, steady stream of an inert gas (nitrogen or argon) through a fine capillary tube (ebulliator) that extends below the liquid surface. [9]

Product is not distilling at the expected temperature/pressure

- The vacuum is not as low as indicated by the gauge.- The thermometer is not placed correctly.- The heating is insufficient.

- Verify the accuracy of your vacuum gauge.- Ensure the top of the thermometer bulb is level with the side arm of the distillation head to accurately measure the temperature of the vapor.- Gradually increase the heating mantle temperature. Be patient, as it can take time for the liquid to reach its boiling point under vacuum.

Distillate is discolored (yellowish)

This can sometimes be inherent to the compound, but significant darkening may indicate some thermal decomposition.

- Ensure the distillation is performed at the lowest possible temperature by achieving a good vacuum.- The onset of thermal decomposition for titanium isopropoxide is around 250°C. [6] Staying well below this temperature is crucial.- A slightly yellow color in the distillate is often acceptable.

Solidification in the condenser

The condenser water is too cold, causing the titanium isopropoxide (m.p. 14-17°C) to solidify.

- Use room temperature water for the condenser or run the cooling water at a slower rate to avoid overcooling.

Data Presentation

Physical Properties of Titanium (IV) Isopropoxide

Property	Value
Molecular Formula	C ₁₂ H ₂₈ O ₄ Ti
Molecular Weight	284.22 g/mol [11]
Appearance	Colorless to light-yellow liquid [11]
Density	0.96 g/mL at 20°C
Melting Point	14-17 °C [11]
Boiling Point	232 °C (at atmospheric pressure) [11]

Boiling Point of Titanium (IV) Isopropoxide at Reduced Pressures

Pressure (mbar)	Boiling Point (°C)
~5	~90 (similar to Zr(OtBu) ₄) [1]
60	62 (for a related compound) [12]

Experimental Protocols

Detailed Methodology for Vacuum Distillation of Titanium Isopropoxide

Objective: To purify commercial-grade titanium isopropoxide by removing non-volatile impurities, primarily titanium dioxide.

Materials:

- Commercial grade titanium (IV) isopropoxide
- Round-bottom flask (distillation pot)
- Short-path distillation head with condenser and vacuum connection
- Receiving flask
- Magnetic stir bar

- Heating mantle with a stirrer
- Thermometer and adapter
- Vacuum pump (capable of reaching <1 mbar)
- Vacuum gauge
- Inert gas (Nitrogen or Argon) line
- Schlenk line or similar inert atmosphere setup
- Appropriate clamps and stands
- Vacuum grease

Procedure:

- Glassware Preparation: All glassware must be thoroughly dried in an oven at >120°C for several hours and then cooled under a stream of dry nitrogen or argon to ensure it is completely moisture-free.
- Apparatus Assembly:
 - Assemble the distillation apparatus (distillation pot, short-path head, and receiving flask) under a positive pressure of inert gas.
 - Place a magnetic stir bar in the distillation pot.
 - Lightly grease all glass joints with vacuum grease to ensure a good seal.
 - Insert the thermometer into the adapter, ensuring the top of the bulb is level with the bottom of the side-arm of the distillation head.
 - Connect the condenser to a water source (room temperature water is sufficient).
 - Connect the vacuum adapter to the vacuum pump via a trap and a vacuum gauge.
- Charging the Flask:

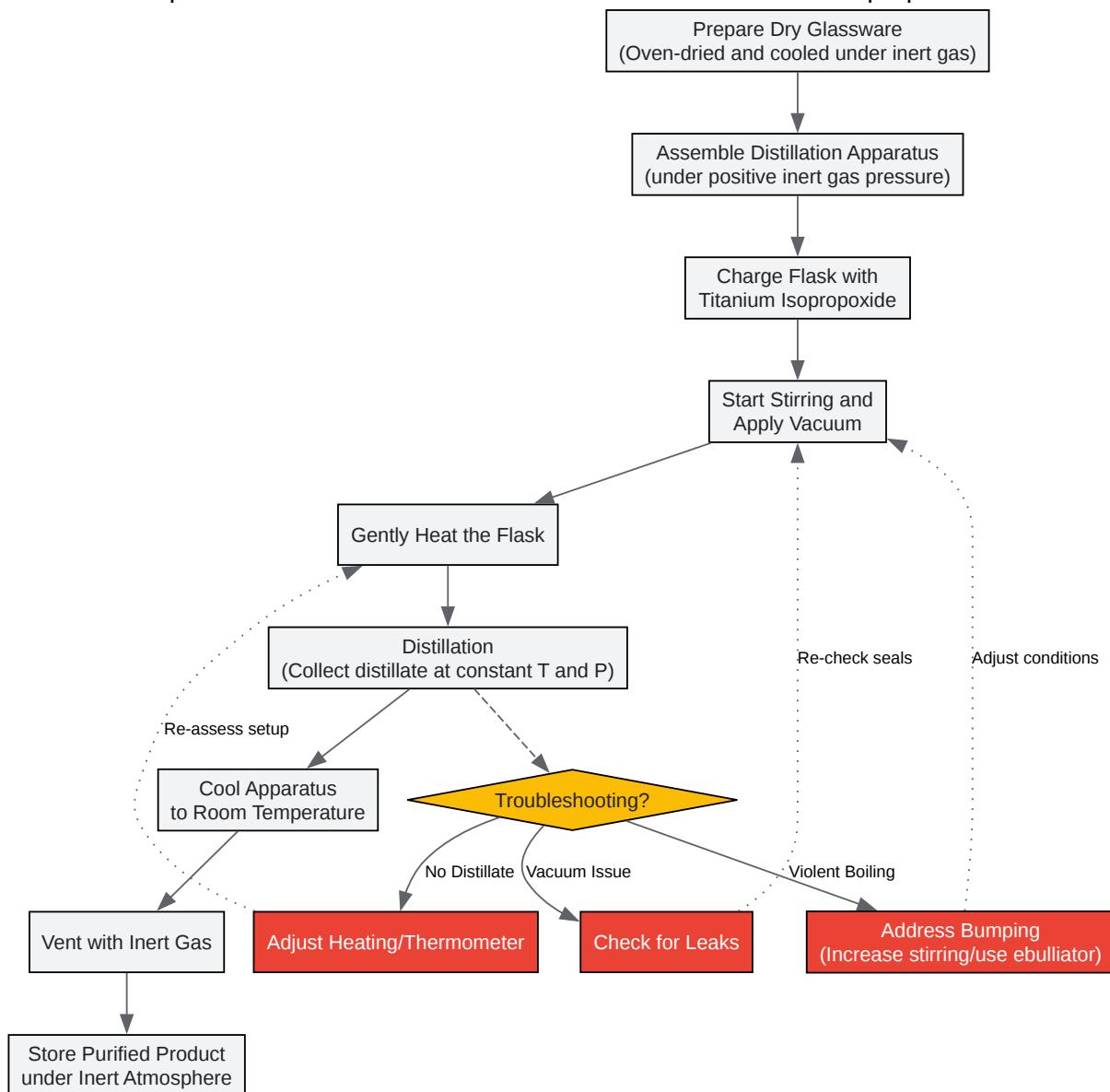
- Under a positive flow of inert gas, quickly charge the distillation pot with the titanium isopropoxide to be purified. If there is a significant amount of solid TiO_2 , it may be beneficial to decant the liquid into the flask.
- Seal the system immediately.

- Distillation:
 - Begin vigorous stirring of the titanium isopropoxide.
 - Slowly and carefully apply the vacuum. The pressure should drop to below 1 mbar for efficient distillation at a lower temperature.
 - Once a stable vacuum is achieved, begin to gently heat the distillation pot using the heating mantle.
 - Increase the temperature gradually. The titanium isopropoxide will begin to boil and then condense on the condenser.
 - Collect the fraction that distills at a constant temperature for the given pressure.

- Shutdown and Storage:
 - Once the distillation is complete, turn off the heating and allow the apparatus to cool to room temperature under vacuum.
 - Slowly and carefully vent the system with inert gas.
 - The purified titanium isopropoxide in the receiving flask should be sealed under an inert atmosphere immediately for storage.

Mandatory Visualization

Experimental Workflow for Vacuum Distillation of Titanium Isopropoxide

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Caption: Workflow for the purification of titanium isopropoxide.

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References

- 1. Reddit - The heart of the internet [reddit.com]
- 2. noahchemicals.com [noahchemicals.com]
- 3. Titanium - Wikipedia [en.wikipedia.org]
- 4. Isopropyl alcohol - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- 6. arxiv.org [arxiv.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Sciencemadness Discussion Board - Reducing bumping in vacuum distillation - Powered by XMB 1.9.11 [sciencemadness.org]
- 10. echemi.com [echemi.com]
- 11. 546-68-9 CAS | TITANIUM (IV) ISOPROPOXIDE | Laboratory Chemicals | Article No. 6326P [lobachemie.com]
- 12. Organic Syntheses Procedure [orgsyn.org]
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